

Asparenomycin A: A Technical Overview of a Carbapenem Antibiotic

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Compound of Interest

Compound Name: Asparenomycin A

Cat. No.: B1250097

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Core Data Summary

Asparenomycin A is a member of the carbapenem class of β -lactam antibiotics. Below are its key identifiers and physicochemical properties.

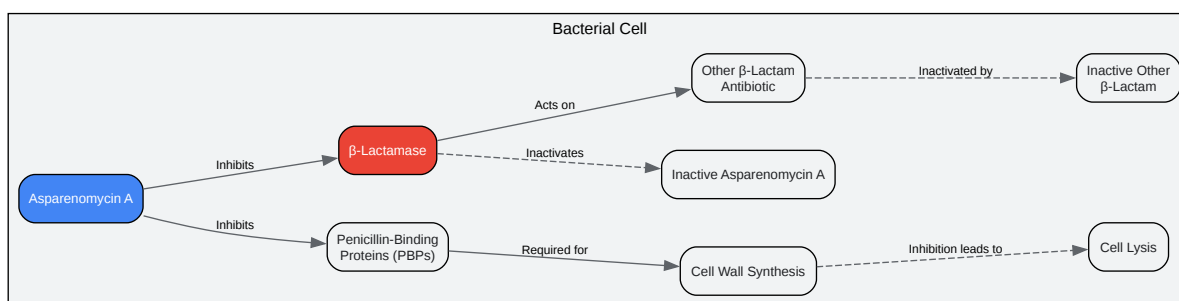
Parameter	Value	Source
CAS Number	76466-24-5	[1]
Molecular Formula	C ₁₄ H ₁₆ N ₂ O ₆ S	[2]
Molecular Weight	340.35 g/mol	[1]

Mechanism of Action

As a carbapenem, **Asparenomycin A** exerts its bactericidal effects by inhibiting bacterial cell wall synthesis. The primary mechanism involves the acylation of penicillin-binding proteins (PBPs), which are essential enzymes for the biosynthesis of peptidoglycan, a critical component of the bacterial cell wall. This inhibition disrupts the integrity of the cell wall, leading to cell lysis and death.

A significant feature of **Asparenomycin A** is its activity as a β -lactamase inhibitor. β -lactamases are enzymes produced by some bacteria that inactivate β -lactam antibiotics,

conferring resistance. **Asparenomycin A** can neutralize these enzymes, thereby protecting other β -lactam antibiotics from degradation and restoring their efficacy.



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Mechanism of Action of **Asparenomycin A**.

Experimental Protocols

While specific, detailed experimental protocols for **Asparenomycin A** are not readily available in the public domain, the following are standard methodologies employed for evaluating carbapenem antibiotics and can be adapted for the study of **Asparenomycin A**.

Antibacterial Susceptibility Testing

The antibacterial activity of **Asparenomycin A** can be determined using standardized methods such as broth microdilution or agar dilution to determine the Minimum Inhibitory Concentration (MIC).

1. Broth Microdilution Method

- Principle: This method involves challenging a standardized bacterial inoculum with serial dilutions of the antimicrobial agent in a liquid growth medium. The MIC is the lowest concentration of the agent that completely inhibits visible growth.

- Procedure:
 - Prepare a stock solution of **Asparenomycin A** in a suitable solvent.
 - Perform two-fold serial dilutions of the **Asparenomycin A** stock solution in a 96-well microtiter plate containing a suitable broth medium (e.g., Mueller-Hinton Broth).
 - Prepare a standardized bacterial inoculum equivalent to a 0.5 McFarland standard.
 - Inoculate each well of the microtiter plate with the bacterial suspension.
 - Include positive (no antibiotic) and negative (no bacteria) controls.
 - Incubate the plates at the appropriate temperature and duration for the test organism (typically 35-37°C for 18-24 hours).
 - Determine the MIC by visual inspection for turbidity.

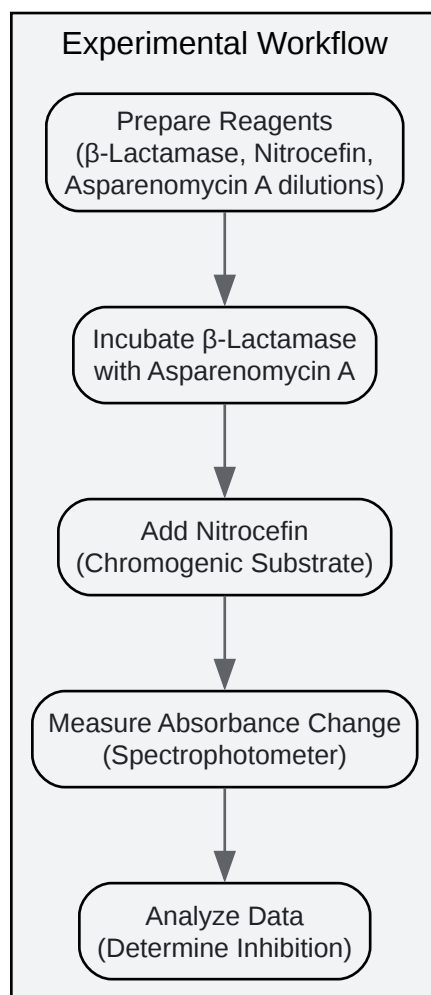
2. Agar Dilution Method

- Principle: This method involves incorporating varying concentrations of the antimicrobial agent into an agar medium, followed by the inoculation of a standardized bacterial inoculum. The MIC is the lowest concentration that inhibits visible growth on the agar surface.
- Procedure:
 - Prepare a series of agar plates (e.g., Mueller-Hinton Agar) each containing a specific concentration of **Asparenomycin A**.
 - Prepare a standardized bacterial inoculum.
 - Spot-inoculate the surface of each agar plate with the bacterial suspension.
 - Incubate the plates under appropriate conditions.
 - Determine the MIC by identifying the lowest concentration of **Asparenomycin A** that prevents bacterial growth.

β-Lactamase Inhibition Assay

The inhibitory activity of **Asparenomicin A** against β-lactamase can be assessed using a colorimetric assay with a chromogenic β-lactam substrate like nitrocefin.

- Principle: β-lactamase hydrolyzes the β-lactam ring of nitrocefin, resulting in a color change that can be measured spectrophotometrically. An inhibitor will slow down the rate of this color change.
- Procedure:
 - Prepare a solution of β-lactamase enzyme and a solution of nitrocefin in a suitable buffer.
 - In a microplate, add the β-lactamase solution to wells containing various concentrations of **Asparenomicin A** (the inhibitor).
 - Incubate the enzyme and inhibitor mixture for a defined period.
 - Initiate the reaction by adding the nitrocefin solution to each well.
 - Monitor the change in absorbance over time at the appropriate wavelength for nitrocefin hydrolysis (e.g., 490 nm).
 - The rate of reaction in the presence of the inhibitor is compared to the rate in the absence of the inhibitor to determine the inhibitory activity.



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Workflow for β -Lactamase Inhibition Assay.

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References

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